

# 6-Chloro-2-fluoro-3-(methoxymethoxy)benzoic acid synthesis pathway

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## Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-(methoxymethoxy)benzoic acid

CAS No.: 2179038-47-0

Cat. No.: B6296450

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This guide details the synthesis of **6-Chloro-2-fluoro-3-(methoxymethoxy)benzoic acid**, a highly specialized intermediate critical in the development of atropisomeric KRAS G12C inhibitors (e.g., Sotorasib analogs) and other bioactive fluoro-aromatics.

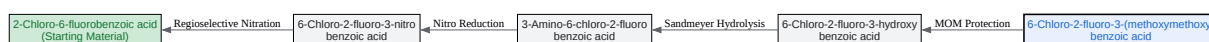
The synthesis challenges lie in the precise installation of the 1,2,3,6-substitution pattern on the benzene ring. Standard electrophilic aromatic substitution (EAS) on simple phenols often fails to yield this specific regioisomer due to competing directing effects. Therefore, this guide prioritizes a directed functionalization strategy starting from the commercially available 2-chloro-6-fluorobenzoic acid, ensuring high regiochemical fidelity.

## Part 1: Retrosynthetic Analysis & Strategy

The target molecule is a tetra-substituted benzene. The carboxylic acid (C1) is flanked by fluorine (C2) and chlorine (C6), with a methoxymethoxy (MOM) ether at C3.

## Strategic Disconnections

- **C3-O Bond Formation:** The MOM group is a protecting group for a phenol. The immediate precursor is 6-chloro-2-fluoro-3-hydroxybenzoic acid.
- **C3-Hydroxyl Installation:** Direct hydroxylation is difficult. A reliable surrogate is an amine (via diazonium hydrolysis), which traces back to a nitro group.
- **C3-Nitration:** The core scaffold, 2-chloro-6-fluorobenzoic acid, directs electrophilic nitration to the C3 position. The fluorine atom (C6 in the starting material, C2 in the product) is a strong ortho-para director, overriding the directing effect of the chlorine atom, thus favoring nitration ortho to the fluorine.



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Figure 1: Retrosynthetic logic flow from target to commercial starting material.

## Part 2: Detailed Synthesis Protocol

### Step 1: Regioselective Nitration

Objective: Introduce the nitrogen functionality ortho to the fluorine atom.

- **Reagents:** Fuming Nitric Acid ( ), Concentrated Sulfuric Acid ( ).
- **Mechanism:** Electrophilic Aromatic Substitution ( ).

Protocol:

- Charge a reactor with Concentrated (5.0 vol) and cool to 0–5 °C.

- Add 2-Chloro-6-fluorobenzoic acid (1.0 equiv) portion-wise, maintaining internal temperature <10 °C.
- Add Fuming  
(1.2 equiv) dropwise over 1 hour. Note: Exothermic reaction.
- Allow the mixture to warm to 20–25 °C and stir for 3–5 hours. Monitor by HPLC for consumption of starting material.
- Quench: Pour the reaction mass slowly onto crushed ice (10 vol) with vigorous stirring.
- Isolation: Filter the precipitated solid. Wash the cake with cold water until the filtrate pH is neutral. Dry in a vacuum oven at 45 °C.
- Expected Yield: 85–90%.
- Data: The product is 6-chloro-2-fluoro-3-nitrobenzoic acid.

## Step 2: Nitro Reduction

Objective: Convert the nitro group to an aniline derivative.

- Reagents: Iron powder (Fe), Ammonium Chloride ( ), Ethanol/Water.
- Alternative: Hydrogenation ( , Pd/C) is possible but dechlorination is a risk; Fe reduction is chemoselective.

Protocol:

- Suspend 6-chloro-2-fluoro-3-nitrobenzoic acid (1.0 equiv) in Ethanol (5 vol) and Water (2 vol).
- Add Ammonium Chloride (3.0 equiv) and Iron Powder (3.0 equiv, 325 mesh).
- Heat the mixture to reflux (75–80 °C) for 2–4 hours.

- Workup: Hot filter the mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Concentrate the filtrate to remove ethanol. Acidify the aqueous residue to pH 3–4 with dilute HCl to precipitate the amino acid.
- Filter and dry the off-white solid.
- Expected Yield: 80–85%.
- Product: 3-Amino-6-chloro-2-fluorobenzoic acid.

### Step 3: Sandmeyer Hydrolysis (Hydroxylation)

Objective: Convert the aromatic amine to a phenol via a diazonium intermediate.

- Reagents: Sodium Nitrite ( ), Sulfuric Acid ( ), Water.

Protocol:

- Suspend the amino acid (1.0 equiv) in 10% (10 vol). Cool to 0–5 °C.
- Add a solution of (1.1 equiv) in water dropwise, keeping temperature <5 °C. Stir for 30 mins to form the diazonium salt.
- Hydrolysis: Transfer the cold diazonium solution dropwise into a separate reactor containing 15% heated to 90–100 °C. Caution: Nitrogen gas evolution.
- Stir at 100 °C for 1 hour.

- Cool to room temperature. Extract the product with Ethyl Acetate (3 x 5 vol).
- Wash combined organics with brine, dry over  
, and concentrate.
- Purification: Recrystallize from Toluene/Heptane if necessary.
- Product: 6-Chloro-2-fluoro-3-hydroxybenzoic acid.

## Step 4: MOM Protection

Objective: Protect the phenol as a methoxymethyl ether.

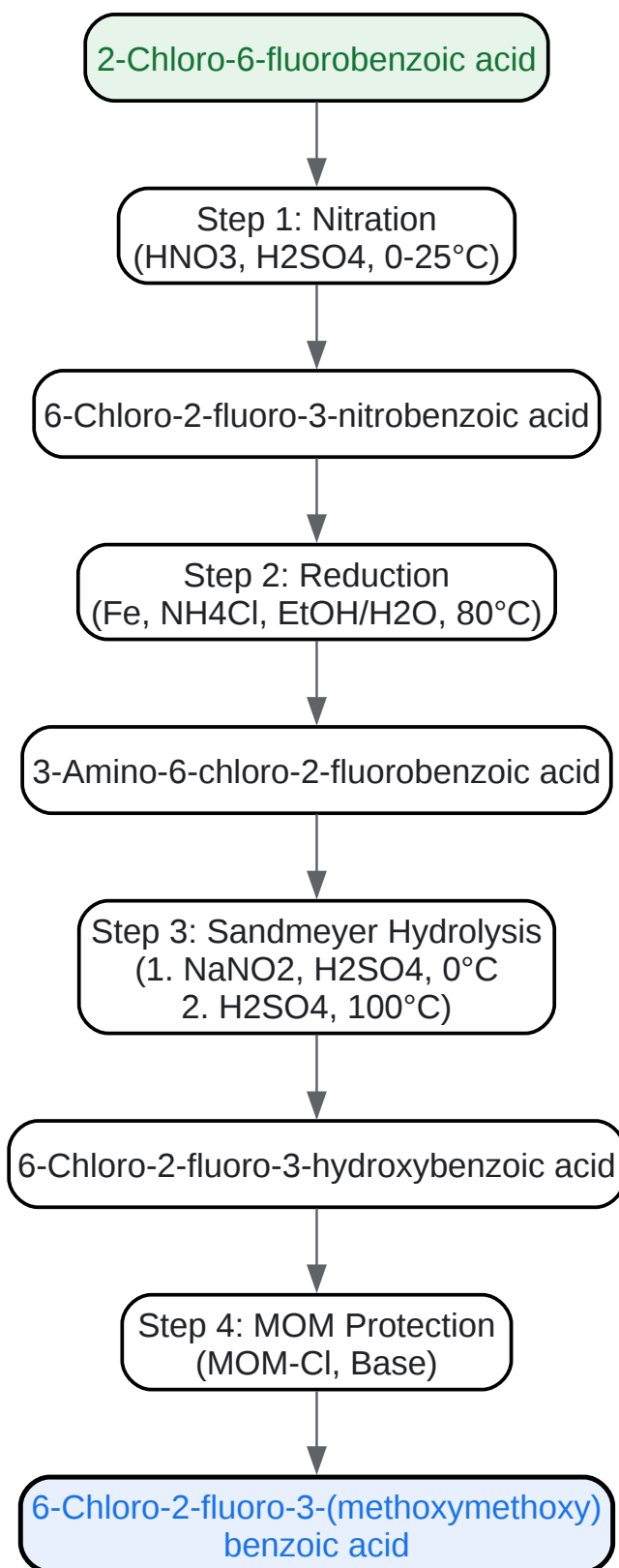
- Reagents: Chloromethyl methyl ether (MOM-Cl), Diisopropylethylamine (DIPEA), Dichloromethane (DCM).
- Safety Critical: MOM-Cl is a known carcinogen. Perform in a closed system or high-performance fume hood.

Protocol:

- Dissolve 6-chloro-2-fluoro-3-hydroxybenzoic acid (1.0 equiv) in DCM (10 vol).
- Add DIPEA (2.5 equiv) and cool to 0 °C.
- Add MOM-Cl (2.2 equiv) dropwise. Note: Excess base and MOM-Cl are used to protect both the phenol and the carboxylic acid (forming the MOM ester), followed by selective hydrolysis, OR controlled conditions are used to protect only the phenol.
  - Refined Method: To protect only the phenol in the presence of the acid, use 2.2 equiv NaH in THF at 0°C, then add 1.1 equiv MOM-Cl. This forms the dianion but alkylates the more nucleophilic phenoxide preferentially.
  - Alternative: Form the methyl ester first, protect with MOM, then hydrolyze the ester. (Recommended for higher purity).
- Preferred Route (via Methyl Ester):

- a. Esterify acid (MeOH/H<sub>2</sub>SO<sub>4</sub>) -> Methyl 6-chloro-2-fluoro-3-hydroxybenzoate.
- b. Protect (MOM-Cl, K<sub>2</sub>CO<sub>3</sub>, Acetone) -> Methyl 6-chloro-2-fluoro-3-(methoxymethoxy)benzoate.
- c. Hydrolyze (LiOH, THF/H<sub>2</sub>O) -> Target Acid.
- Final Isolation: Acidify hydrolysis mixture, extract with EtOAc, concentrate to yield the white solid.

## Part 3: Process Visualization



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Figure 2: Step-by-step reaction workflow.

## Part 4: Key Reaction Parameters & Data

| Parameter       | Specification           | Rationale                                                                          |
|-----------------|-------------------------|------------------------------------------------------------------------------------|
| Nitration Temp  | < 10 °C (Addition)      | Prevents dinitration and decomposition of the acid.                                |
| Reduction Agent | Fe / NH <sub>4</sub> Cl | Avoids dechlorination (common with Pd/H <sub>2</sub> ) of the C-Cl bond.           |
| Hydrolysis Temp | 90–100 °C               | Required to convert the diazonium salt to phenol; lower temps yield side products. |
| MOM-Cl Handling | Closed System           | MOM-Cl is a volatile carcinogen (OSHA regulated).                                  |

## References

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